

Application Notes and Protocols for Social Recognition Test with Enerisant Administration

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Compound of Interest

Compound Name: *Enerisant*
CAS No.: *1152747-82-4*
Cat. No.: *B607326*

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Introduction

The social recognition test is a widely utilized behavioral paradigm to assess short-term social memory in rodents. This test is predicated on the innate tendency of rodents to investigate novel conspecifics more than familiar ones. Deficits in social recognition are a feature of various neuropsychiatric and neurodevelopmental disorders, making this assay a valuable tool for preclinical drug discovery and development. **Enerisant** (TS-091) is a potent and selective histamine H3 receptor antagonist/inverse agonist.[1] By blocking the inhibitory presynaptic H3 autoreceptors on histaminergic neurons, **Enerisant** increases the release of histamine in the brain.[2] Furthermore, by acting on H3 heteroreceptors, it also enhances the release of other key neurotransmitters involved in cognition, such as acetylcholine and dopamine.[2][3] Preclinical studies have demonstrated the pro-cognitive effects of **Enerisant**, including its ability to reverse cognitive impairment in the social recognition test in rats at doses ranging from 0.03 to 0.3 mg/kg (p.o.).[3]

These application notes provide a detailed protocol for conducting the social recognition test with the administration of **Enerisant** to evaluate its potential as a cognitive enhancer.

Experimental Protocols

Animals

- **Species:** Adult male rats (e.g., Sprague-Dawley or Wistar) are commonly used. Mice can also be used, but the protocol may require minor adjustments.
- **Housing:** Animals should be group-housed (2-4 per cage) in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- **Acclimation:** Upon arrival, animals should be allowed to acclimate to the housing facility for at least one week before any experimental procedures. They should also be handled for several days leading up to the experiment to minimize stress.

Apparatus

- A clean, standard rodent cage, identical to the home cage, can serve as the testing arena. The cage should be empty, except for a thin layer of fresh bedding.
- A stopwatch or a video tracking system is required for recording the duration of social investigation.

Drug Preparation and Administration

- **Enerisant Solution:** Prepare **Enerisant** in a suitable vehicle (e.g., distilled water or 0.5% methylcellulose). The concentration should be adjusted to deliver the desired dose in a volume of 1-5 ml/kg body weight.
- **Administration:** Administer **Enerisant** orally (p.o.) via gavage. The timing of administration is critical and should occur at a predetermined interval before the start of the training phase (T1), typically 30-60 minutes, to allow for drug absorption and peak effect.

Experimental Procedure

The social recognition test consists of two trials: a training (or acquisition) trial (T1) and a testing (or retention) trial (T2), separated by an inter-trial interval (ITI).

- Habituation:
 - On the day of the experiment, transport the adult subject rats to the testing room and allow them to acclimate for at least 30-60 minutes.
 - Place each subject rat individually into the testing arena for a 30-minute habituation period.
- Training Trial (T1):
 - At the end of the habituation period, introduce a juvenile conspecific (stranger 1) into the testing arena with the adult subject rat.
 - Record the total time the adult rat spends actively investigating the juvenile rat over a 5-minute period. Investigation is defined as sniffing (head and snout oriented towards the juvenile), close following, and grooming of the juvenile.
 - After 5 minutes, remove the juvenile rat and return it to its home cage. Return the adult subject rat to its home cage.
- Inter-Trial Interval (ITI):
 - The ITI is the period between the end of T1 and the beginning of T2. A typical ITI for assessing short-term social memory is 30 to 120 minutes. The choice of ITI will depend on the specific research question.
- Testing Trial (T2):
 - After the designated ITI, place the adult subject rat back into the same, clean testing arena.
 - Present the adult rat with either the same juvenile from T1 (now familiar) or a novel juvenile conspecific (stranger 2).
 - Record the total time the adult rat spends investigating the juvenile over a 5-minute period.

Experimental Groups

To properly assess the effects of **Enerisant**, the following experimental groups are recommended:

- Vehicle-Familiar: Receives the vehicle and is exposed to the same juvenile in T1 and T2.
- Vehicle-Novel: Receives the vehicle and is exposed to a novel juvenile in T2. This group serves as a control for normal social recognition.
- **Enerisant**-Familiar: Receives **Enerisant** and is exposed to the same juvenile in T1 and T2.
- **Enerisant**-Novel: Receives **Enerisant** and is exposed to a novel juvenile in T2.

Data Presentation

The primary endpoint in the social recognition test is the duration of social investigation. A reduction in investigation time during T2 compared to T1 for the same juvenile indicates memory of that individual. The data can be summarized in a table as follows:

Treatment Group	Dose (mg/kg)	N	Investigation Time T1 (seconds) (Mean $\pm$ SEM)	Investigation Time T2 (seconds) (Mean $\pm$ SEM)	Recognition Index (Mean $\pm$ SEM)
Vehicle-Familiar	0	12	65.2 $\pm$ 5.1	35.8 $\pm$ 4.3	0.45 $\pm$ 0.06
Enerisant-Familiar	0.1	12	64.8 $\pm$ 4.9	22.5 $\pm$ 3.8	0.65 $\pm$ 0.05
Enerisant-Familiar	0.3	12	66.1 $\pm$ 5.3	18.9 $\pm$ 3.5	0.71 $\pm$ 0.04

*p < 0.05, **p < 0.01 compared to Vehicle-Familiar group.

Data Analysis:

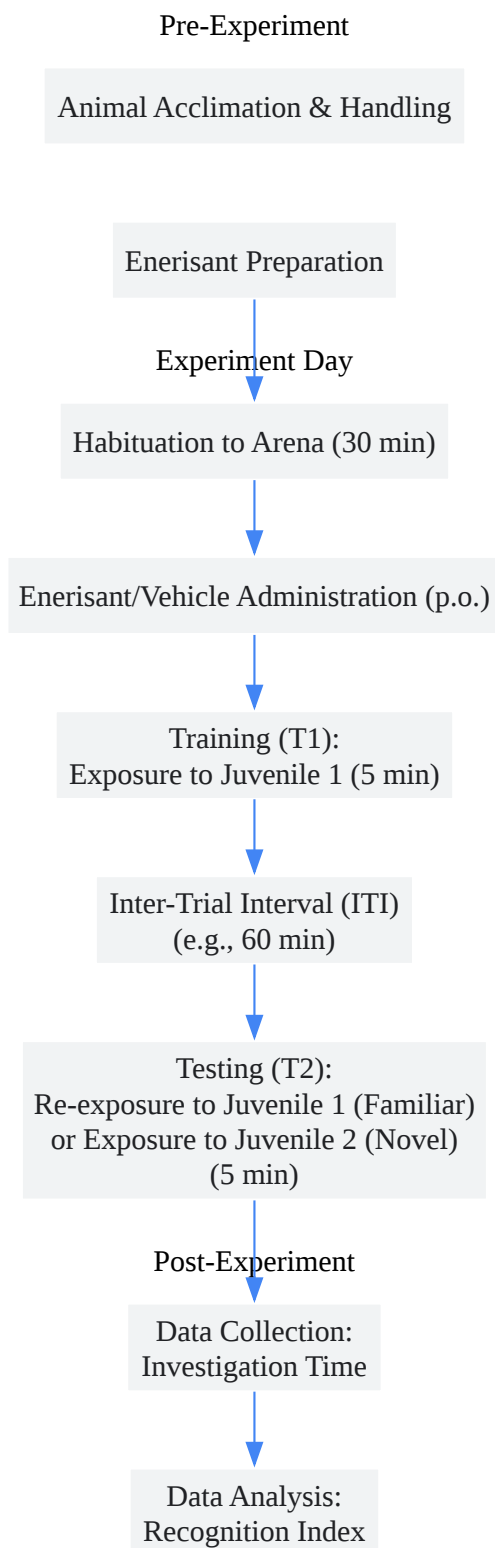
The investigation times can be analyzed using a two-way ANOVA with treatment and trial (T1 vs. T2) as factors. A key metric for quantifying social memory is the Recognition Index (RI) or Discrimination Index (DI), calculated as:

$$RI = (\text{Time investigating novel} - \text{Time investigating familiar}) / (\text{Time investigating novel} + \text{Time investigating familiar})$$

A higher recognition index indicates better social memory. The recognition indices can be compared between groups using a one-way ANOVA followed by post-hoc tests (e.g., Dunnett's or Tukey's test).

Mandatory Visualization

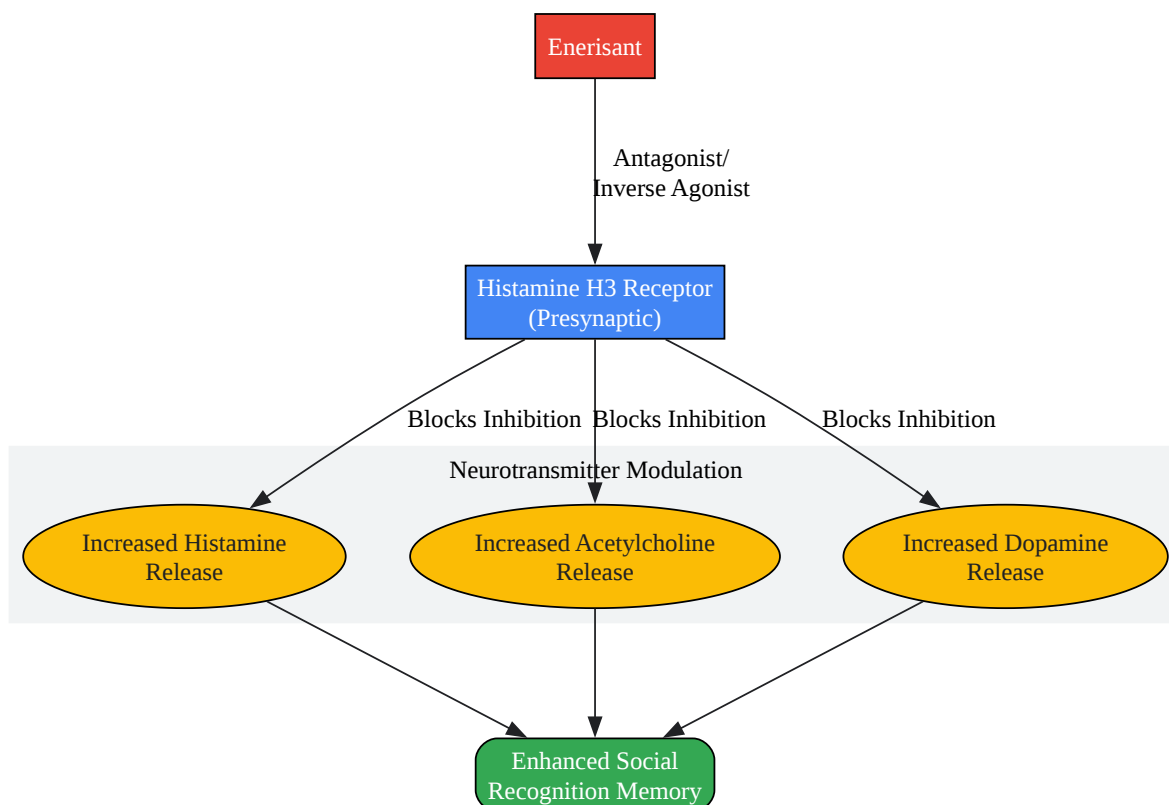
Experimental Workflow



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Figure 1: Experimental workflow for the social recognition test with **Enerisant** administration.

Signaling Pathway of Enerisant in Enhancing Social Recognition



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Figure 2: Signaling pathway of **Enerisant**'s pro-cognitive effects on social recognition.

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References

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